

Application Note: High-Frequency Antenna Performance Characterization Using the VB1080 VSWR Bridge

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Compound of Interest

Compound Name: VB1080
Cat. No.: B15610365

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Abstract

This application note provides a detailed protocol for measuring antenna Voltage Standing Wave Ratio (VSWR) using the **VB1080** VSWR bridge in conjunction with a Rigol DSA series spectrum analyzer. This document is intended for researchers, scientists, and drug development professionals who require precise characterization of antenna performance for applications such as wireless telemetry in biomedical devices, RF-based therapeutic or diagnostic equipment, and wireless data transfer in laboratory settings. The protocol outlines the theoretical background, equipment setup, calibration procedures, and data analysis techniques necessary for accurate and repeatable VSWR measurements.

Introduction

In numerous research and development applications, from wireless patient monitoring to the development of novel RF-based medical therapies, the performance of the antenna is a critical factor. An antenna's efficiency in transmitting and receiving radio frequency (RF) signals is paramount. The Voltage Standing Wave Ratio (VSWR) is a key parameter that quantifies this efficiency by measuring the impedance mismatch between an antenna and the transmission

line feeding it. A high VSWR indicates a significant portion of the RF power is reflected from the antenna back to the source, leading to reduced signal strength, increased power consumption, and potential damage to the transmitter.

The **VB1080** is a VSWR bridge designed for S11 parameter measurements, including return loss and VSWR, within a frequency range of 2 GHz to 8 GHz.[1][2] When paired with a Rigol DSA series spectrum analyzer with a tracking generator, it provides a robust platform for characterizing antenna performance. This application note details the standard operating procedure for utilizing this setup to obtain reliable VSWR measurements.

Principle of VSWR Measurement

VSWR is derived from the reflection coefficient (Γ), which is the ratio of the reflected wave to the incident wave. An ideal antenna, perfectly matched to the impedance of the transmission line (typically 50 Ω), would have a VSWR of 1:1, indicating no reflected power. In practice, a VSWR below 2:1 is generally considered acceptable for most applications.

The **VB1080**, a directional bridge, separates the incident and reflected signals. The spectrum analyzer's tracking generator provides the incident signal, and the analyzer measures the magnitude of the reflected signal. By comparing the reflected power to the incident power, the return loss can be determined. VSWR is then calculated from the return loss. The relationship between these parameters is crucial for understanding antenna performance.

Equipment and Materials

Equipment/Material	Manufacturer/Model	Key Specifications
VSWR Bridge	Rigol VB1080	Frequency Range: 2 GHz to 8 GHz, Connectors: N-type (female)
Spectrum Analyzer	Rigol DSA800 Series (with Tracking Generator)	Frequency range covering the antenna under test
VSWR Measurement Software	Rigol VSWR-DSA800 (Optional)	Automates VSWR calculations and display
Calibration Kit	N-type Open, Short, Load (50 Ω)	Matched to the system impedance
RF Cables	Coaxial, N-type (male-to-male)	Low-loss, appropriate length for setup
Antenna Under Test (AUT)	-	The antenna to be characterized

Experimental Protocol

Equipment Setup

- Ensure all equipment is powered off before making any connections.
- Connect the **VB1080** VSWR bridge to the Rigol DSA series spectrum analyzer.
 - Connect the IN port of the **VB1080** to the Tracking Generator (TG) Output on the spectrum analyzer using a high-quality N-type coaxial cable.
 - Connect the OUT port of the **VB1080** to the RF Input on the spectrum analyzer using another N-type coaxial cable.
- Power on the spectrum analyzer and allow it to warm up for at least 30 minutes to ensure stable measurements.

Calibration (Normalization)

Calibration is a critical step to remove the systematic errors introduced by the test setup (cables, connectors, and the VSWR bridge itself). This is achieved by measuring known standards: an open circuit, a short circuit, and a matched load.

- Set Measurement Parameters:
 - On the spectrum analyzer, press the **FREQ** button and set the start and stop frequencies to encompass the operating range of the antenna under test.
 - Press the **BW/Det** button and set the Resolution Bandwidth (RBW) to an appropriate value (e.g., 10 kHz) for a good balance between measurement speed and accuracy.
- Perform Open-Short-Load (OSL) Calibration:
 - Open Calibration: Leave the DUT (Device Under Test) port of the **VB1080** open (unconnected). In the spectrum analyzer's measurement menu, navigate to the VSWR measurement function and select the "Cal Open" or "Normalize" function. The analyzer will perform a sweep and store the trace of the open circuit reflection.
 - Short Calibration: Connect a high-quality N-type shorting terminator to the DUT port of the **VB1080**. In the VSWR measurement menu, select the "Cal Short" function. The analyzer will perform a sweep and store the trace of the short circuit reflection.
 - Load Calibration: Connect a high-quality 50 Ω N-type load terminator to the DUT port of the **VB1080**. In the VSWR measurement menu, select the "Cal Load" function. The analyzer will perform a sweep and store the trace of the matched load reflection.

Antenna VSWR Measurement

- Disconnect the calibration standard from the DUT port of the **VB1080**.
- Connect the Antenna Under Test (AUT) to the DUT port of the **VB1080**. Ensure the antenna is positioned in an environment free from significant RF reflections that could interfere with the measurement.
- The spectrum analyzer will now display the VSWR of the antenna over the specified frequency range.

- Use the marker function on the spectrum analyzer to identify the frequency of the minimum VSWR, which typically corresponds to the antenna's resonant frequency.
- Record the VSWR value at the resonant frequency and across the antenna's operational bandwidth.

Data Presentation

The quantitative data obtained from the VSWR measurement should be summarized for clear interpretation and comparison.

Parameter	Value	Units
Start Frequency	GHz	
Stop Frequency	GHz	
Resonant Frequency (Min VSWR)	GHz	
VSWR at Resonant Frequency	:1	
Return Loss at Resonant Frequency	dB	
-10 dB Return Loss Bandwidth	MHz	

Data Interpretation

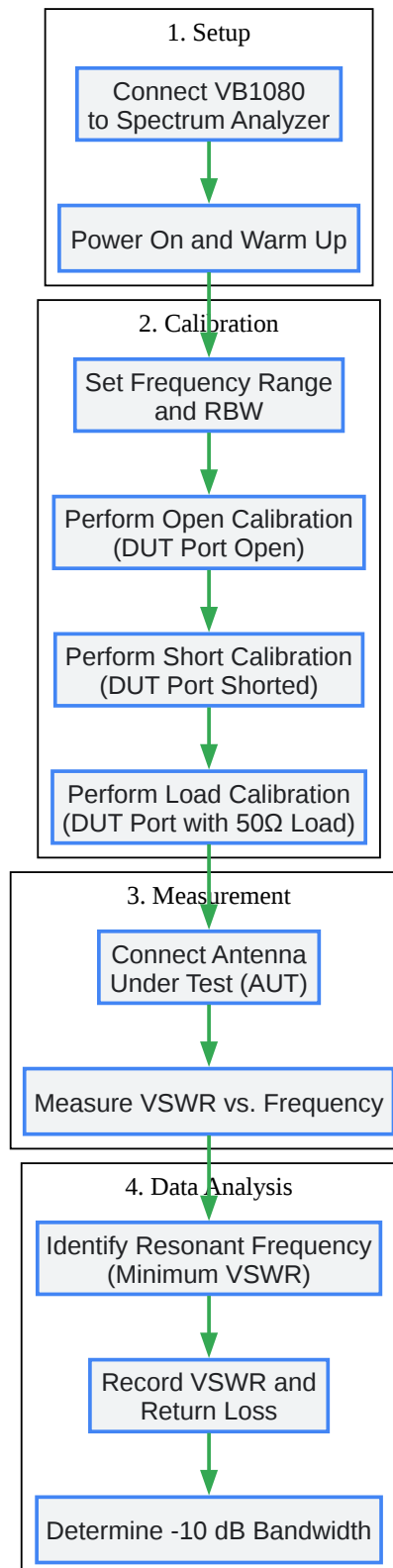
- **VSWR:** A lower VSWR value indicates a better impedance match. A VSWR of 1.0:1 is ideal. A value below 2.0:1 is generally considered good for most applications.
- **Return Loss:** This is a logarithmic measure of the reflected power. A higher return loss value is better. A return loss of 10 dB corresponds to a VSWR of approximately 1.92:1, meaning about 10% of the power is reflected. A return loss of 20 dB corresponds to a VSWR of about 1.22:1, with only 1% of the power reflected.
- **Bandwidth:** The -10 dB return loss bandwidth is often used to define the usable frequency range of an antenna. This is the frequency range over which the return loss is 10 dB or

greater (or VSWR is less than or equal to 1.92:1).

Visualization

Experimental Workflow

The following diagram illustrates the logical flow of the antenna VSWR measurement process.



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Caption: Workflow for Antenna VSWR Measurement using **VB1080**.

Conclusion

This application note provides a comprehensive protocol for the accurate measurement of antenna VSWR using the **VB1080** VSWR bridge and a Rigol DSA series spectrum analyzer. By following the detailed steps for setup, calibration, and measurement, researchers and scientists can reliably characterize antenna performance, ensuring the integrity and efficiency of their wireless systems in critical applications. Proper VSWR measurement is a fundamental step in the development and validation of any RF-dependent technology.

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References

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- [2. Understanding Cable and Antenna Analysis | Anritsu America \[anritsu.com\]](#)
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